

An In-depth Technical Guide to 5,15-Dimethyltritriacontane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 5,15-Dimethyltritriacontane

Cat. No.: B15425309

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties and structural characteristics of **5,15-Dimethyltritriacontane**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document also includes general information on the synthesis and properties of branched alkanes to provide a broader context for researchers.

Core Chemical Properties

Quantitative data for many of the core chemical properties of **5,15-Dimethyltritriacontane** are not readily available in scientific literature. The following table summarizes the known information.

Property	Value	Source
Molecular Formula	C35H72	ChemBK[1]
Molecular Weight	492.95 g/mol	ChemBK[1]
CAS Number	110371-78-3	ChemBK[1]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Not available	

Chemical Structure

5,15-Dimethyltritriacontane is a long-chain branched alkane. Its structure consists of a 33-carbon backbone (tritriacontane) with two methyl groups attached at the 5th and 15th carbon positions.

IUPAC Name: **5,15-dimethyltritriacontane**

The structure can be represented as:

Synthesis and Characterization

Specific experimental protocols for the synthesis of **5,15-Dimethyltritriacontane** are not detailed in the available literature. However, the synthesis of high-molecular-weight branched alkanes generally involves multi-step organic chemistry procedures. Common strategies include coupling reactions of smaller alkyl chains or the modification of long-chain precursors.

A general approach to synthesizing such molecules could involve:

- Grignard Reactions: Coupling of appropriate Grignard reagents with alkyl halides.
- Wittig Reactions: Formation of the carbon backbone through the reaction of a phosphorane with an aldehyde or ketone, followed by reduction of the resulting alkene.

- Friedel-Crafts Alkylation: While more common for aromatic compounds, variations can be used to introduce alkyl branches onto a long chain.

Characterization of a synthesized long-chain branched alkane like **5,15-Dimethyltritriacontane** would typically involve:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the positions of the methyl branches and the overall structure of the carbon backbone.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
- Gas Chromatography (GC): To assess the purity of the compound.

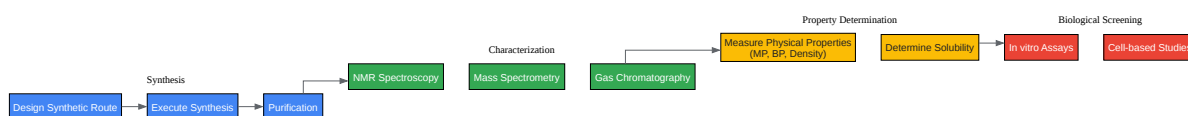
Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or involvement in any signaling pathways of **5,15-Dimethyltritriacontane**. Branched alkanes are components of various natural waxes and oils and can have diverse biological roles, but the specific functions of this particular isomer are unknown.

Experimental Protocols and Further Research

The absence of detailed experimental protocols for **5,15-Dimethyltritriacontane** highlights an area for potential future research. The synthesis and subsequent characterization of this compound would be the first step in exploring its physical, chemical, and potential biological properties.

For researchers interested in investigating this molecule, the following experimental workflow could be considered:



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Caption: Proposed experimental workflow for the synthesis and characterization of **5,15-Dimethyltritriacontane**.

This guide serves as a foundational document on **5,15-Dimethyltritriacontane**. As new research becomes available, this information will undoubtedly be expanded. Researchers are encouraged to contribute to the body of knowledge on this and other long-chain branched alkanes.

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References

- 1. chembk.com [chembk.com]
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